Comprehensive Guide to -Cyano-N-aryl-3-phenylpropanamides

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-cyano-N-(2-methoxyphenyl)-3-phenylpropanamide*
CAS No.:	*505065-23-6*
Cat. No.:	*B2464855*

Get Quote

Executive Summary

-Cyano-N-aryl-3-phenylpropanamides are the saturated analogs of the widely studied

-cyanocinnamamides (Tyrphostin-like compounds). Unlike their unsaturated counterparts, which act primarily as Michael acceptors targeting cysteine residues, these saturated propanamides function through specific non-covalent interactions and serve as versatile chiral intermediates.

This guide focuses on their physicochemical architecture, enantioselective synthesis (highlighting biocatalytic routes), and emerging pharmacological profiles in antimicrobial and antifungal research.

Chemical Architecture & Properties

Structural Analysis

The core scaffold consists of a propanamide backbone functionalized with a nitrile group at the

-position and an N-aryl amide linkage.

© 2026 BenchChem. All rights reserved.

- Chiral Center: The

  -carbon (C2) is chiral, distinguishing these compounds from their achiral unsaturated precursors. The enantiomeric purity is critical for biological efficacy.

- Electronic Features: The electron-withdrawing nitrile group increases the acidity of the

  -proton, facilitating further functionalization (e.g., alkylation).

- Lipophilicity: The presence of two aromatic rings (the 3-phenyl group and the N-aryl group) confers high lipophilicity (LogP typically > 3.0), aiding membrane permeability but requiring specific formulation strategies for bioavailability.

Physicochemical Profile

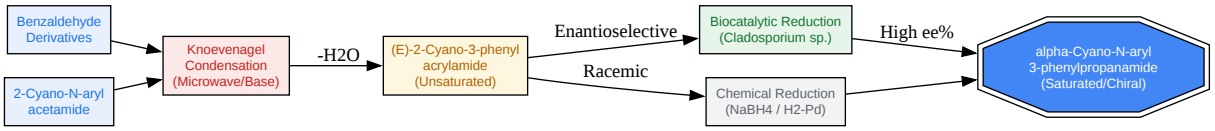
Property	Description	Relevance
Molecular Weight	~260–350 Da	Follows Lipinski's Rule of 5 for drug-likeness.
H-Bond Donors	1 (Amide NH)	Critical for receptor binding (e.g., in enzyme active sites).
H-Bond Acceptors	2 (C=O, -CN)	The nitrile is a weak acceptor; the carbonyl is the primary acceptor.
Reactivity	Stable to hydrolysis	Unlike the unsaturated Michael acceptors, these are chemically stable under physiological conditions, reducing off-target toxicity.

Synthesis Pathways[1][2][3]

The synthesis of these compounds is approached via two primary strategies: Chemical Reduction and Biocatalytic Ene-Reduction. The latter is preferred for generating enantiomerically pure compounds.

Pathway Visualization (DOT Diagram)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Synthetic routes converting aldehydes and cyanoacetamides to the target propanamide scaffold. The biocatalytic route offers stereocontrol.

Experimental Protocols

Protocol A: Synthesis of Precursor (Knoevenagel Condensation)

Objective: Synthesize (E)-2-cyano-N-aryl-3-phenylacrylamide.

- Reagents: Mix equimolar amounts (1.0 mmol) of substituted benzaldehyde and 2-cyano-N-arylacetamide in ethanol (5 mL).
- Catalysis: Add 2-3 drops of piperidine or triethylamine.
- Reaction: Irradiate in a microwave reactor at 300 W for 2-5 minutes (or reflux for 2-4 hours).
- Work-up: Cool the mixture. The precipitate is filtered, washed with cold ethanol, and recrystallized to yield the unsaturated intermediate.

Protocol B: Biocatalytic Ene-Reduction (Green Chemistry)

Objective: Enantioselective reduction to

-cyano-N-aryl-3-phenylpropanamide [1].

- Biocatalyst Preparation: Cultivate Cladosporium sp.[1] (e.g., strain CBMAI 1237) in liquid nutrient medium (malt extract) at 28°C for 72 hours.
- Biotransformation: Harvest mycelia by filtration. Resuspend wet cells (2.0 g) in phosphate buffer (50 mL, pH 7.0).

© 2026 BenchChem. All rights reserved.

- Substrate Addition: Dissolve the acrylamide precursor (10 mg) in DMSO (100 µL) and add to the cell suspension.
- Incubation: Shake at 130 rpm, 32°C for 24–48 hours.
- Extraction: Centrifuge to remove cells. Extract supernatant with ethyl acetate (3x). Dry over Na2SO4 and concentrate.
- Purification: Isolate the saturated product via flash chromatography (Hexane/EtOAc).
  - Note: This method typically yields high enantiomeric excess (ee > 90%).

Pharmacological Profile & SAR

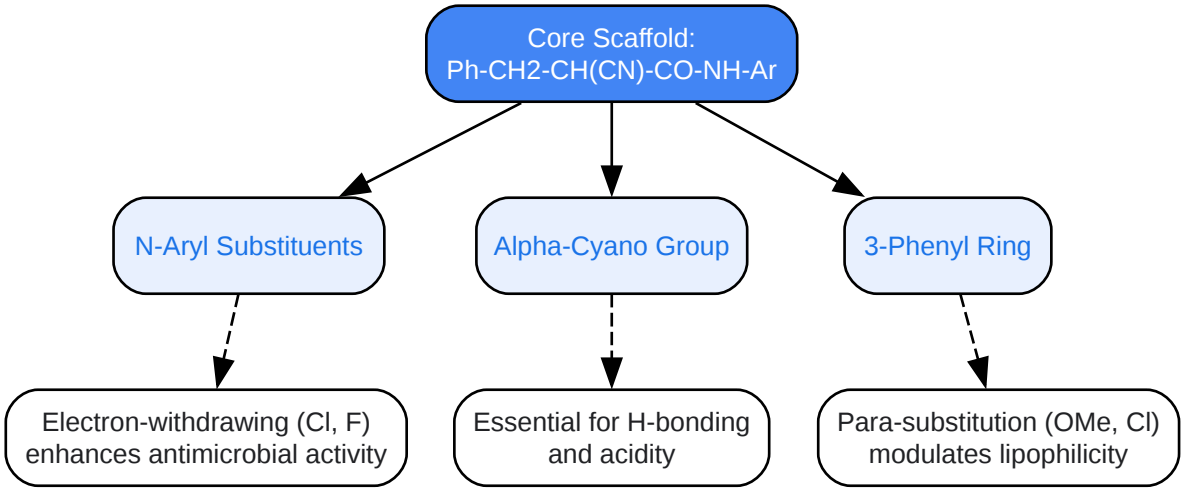
While the unsaturated analogs are potent EGFR and tyrosine kinase inhibitors (Tyrphostins), the saturated propanamides exhibit a distinct biological profile, particularly in antimicrobial applications.

Biological Activity Spectrum[2][5][6]

Activity	Target/Mechanism	Potency Notes
Antifungal	Ascochyta pisi, Candida spp.	High activity reported for halogenated aryl derivatives [1].[2]
Antibacterial	Gram-positive bacteria (S. aureus)	Moderate to high inhibition; lipophilicity aids cell wall penetration.
Cytotoxicity	Cancer cell lines (HeLa, MCF-7)	Generally lower cytotoxicity than unsaturated analogs (reduced non-specific reactivity), making them suitable as scaffolds for targeted drugs.

Structure-Activity Relationship (SAR) Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Structure-Activity Relationship (SAR) map highlighting key regions for optimization.

- N-Aryl Ring: Substitution at the para-position with halogens (Cl, F) significantly improves antimicrobial potency.
- -Cyano Group: Cannot be replaced without losing activity; it is essential for the electronic environment of the amide bond.
- Saturation: The loss of the C2=C3 double bond eliminates Michael acceptor activity, reducing toxicity but requiring precise steric fit for receptor binding.

References

- Biocatalytic Synthesis & Activity: Jimenez, M., et al. "Synthesis of Knoevenagel Adducts Under Microwave Irradiation and Biocatalytic Ene-Reduction by the Marine-Derived Fungus Cladosporium sp. CBMAI 1237 for the Production of 2-Cyano-3-Phenylpropanamide Derivatives."[1][3][4][5] Marine Biotechnology, vol. 22, 2020, pp. 317–330.[3][4][5]
- Structural Context (Unsaturated Analogs): Gazit, A., et al. "Tyrphostins I: synthesis and biological activity of protein tyrosine kinase inhibitors." Journal of Medicinal Chemistry, vol. 32, no. 10, 1989, pp. 2344-2352.
- General Synthesis (Knoevenagel): Freeman, F. "Properties and reactions of ylidenemalononitriles." Chemical Reviews, vol. 80, no. 4, 1980, pp. 329–350.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. N-Phenyl Cinnamamide Derivatives Protect Hepatocytes against Oxidative Stress by Inducing Cellular Glutathione Synthesis via Nuclear Factor (Erythroid-Derived 2)-Like 2 Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Untapped Potential of Marine-Associated Cladosporium Species: An Overview on Secondary Metabolites, Biotechnological Relevance, and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Marine-derived fungi as biocatalysts - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Comprehensive Guide to -Cyano-N-aryl-3-phenylpropanamides]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2464855/docs#comprehensive-guide-to-cyano-n-aryl-3-phenylpropanamides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.